

Application Notes and Protocols for Ceretec™

SPECT Scan Procedure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ceretec

Cat. No.: B1204290

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These application notes provide a detailed, step-by-step guide to the **Ceretec™** (Technetium Tc99m Exametazime) SPECT scan procedure. The protocols cover radiolabeling, quality control, and image acquisition for both cerebral perfusion and labeled leukocyte imaging.

I. Principle and Applications

Ceretec™ is a radiopharmaceutical agent used for diagnostic imaging with Single Photon Emission Computed Tomography (SPECT). When labeled with Technetium-99m (Tc99m), the resulting lipophilic complex, Tc99m exametazime, is able to cross the blood-brain barrier.[1][2] Its distribution in the brain is proportional to regional cerebral blood flow, making it a valuable tool for the evaluation of cerebrovascular diseases, dementia, and epilepsy.[2][3]

Ceretec™ can also be used to label autologous white blood cells (leukocytes) in vitro.[4] These radiolabeled leukocytes are then reinjected into the patient to localize sites of infection or inflammation.[1]

II. Experimental Protocols

A. Radiolabeling of Ceretec™ for Brain Perfusion SPECT

This protocol describes the reconstitution of the **Ceretec™** kit with sodium pertechnetate Tc99m for cerebral perfusion imaging. A cobalt stabilizer solution may be used to extend the post-reconstitution stability of the product.

Materials:

- **Ceretec™** kit (lyophilized exametazime)
- Sterile, non-pyrogenic sodium pertechnetate Tc99m eluate
- Preservative-free, non-bacteriostatic 0.9% sodium chloride for injection
- Cobalt stabilizer solution (if required)
- Shielded vial
- Sterile syringes and needles
- Dose calibrator

Procedure:

- Visually inspect the **Ceretec™** vial for any damage or defects.
- Place the **Ceretec™** vial in a shielded container.[\[5\]](#)
- Using a sterile syringe, add 5 mL of sodium pertechnetate Tc99m eluate (containing up to 2000 MBq or 54 mCi) to the vial.[\[6\]](#)[\[7\]](#) Before withdrawing the syringe, withdraw an equal volume of gas to normalize the pressure.[\[5\]](#)
- Gently invert the vial for 10 seconds to ensure complete dissolution.[\[5\]](#)
- If using the cobalt stabilizer, add 2 mL of the cobalt stabilizer solution to the vial between 1 and 5 minutes after reconstitution. Shake for 10 seconds.[\[6\]](#)[\[7\]](#)
- Visually inspect the reconstituted solution for particulate matter and discoloration before administration.[\[6\]](#)[\[7\]](#)
- Measure the patient dose using a dose calibrator immediately prior to injection.[\[6\]](#)[\[7\]](#)
- The unstabilized preparation should be used within 30 minutes of reconstitution.[\[8\]](#) The stabilized preparation can be used within 4 hours.[\[5\]](#)[\[8\]](#)

B. Radiolabeling of Autologous Leukocytes with Ceretec™

This protocol outlines the procedure for isolating and radiolabeling a patient's white blood cells with Tc99m exametazime.

Materials:

- 60 mL syringes with 19G needles
- Acid Citrate Dextrose (ACD) solution
- Reconstituted Tc99m exametazime (prepared as in section II.A, without cobalt stabilizer)
- Sterile centrifuge tubes
- Sodium Chloride Injection, USP (0.9%)
- Sedimentation agent

Procedure:

- Draw approximately 40-80 mL of whole blood from the patient into a syringe containing ACD solution.^[4]
- Gently mix the blood and allow the red blood cells to sediment.
- Separate the leukocyte-rich plasma and centrifuge to obtain a white blood cell (WBC) pellet.
- Wash the WBC pellet with 0.9% sodium chloride to remove any remaining plasma proteins and sedimentation agent.
- Add the reconstituted Tc99m exametazime to the WBC pellet and incubate. The labeling process should be completed within 30 minutes of **Ceretec** reconstitution.^[6]
- After incubation, wash the labeled WBCs to remove any unbound Tc99m exametazime.

- Resuspend the labeled WBCs in plasma-poor platelet-rich plasma (LPP) or saline for reinjection.
- The labeled leukocyte suspension should be administered as soon as possible, preferably within 1-2 hours after labeling.[\[6\]](#)

III. Quality Control

Radiochemical purity of the prepared Tc99m exametazime injection must be determined before administration to a patient. A radiochemical purity of greater than 80% is required for product acceptance.[\[5\]](#)[\[8\]](#) Three potential radiochemical impurities may be present: a secondary Tc99m exametazime complex, free pertechnetate, and reduced-hydrolyzed Tc99m.[\[2\]](#)[\[5\]](#) A combination of chromatographic systems is necessary for the complete analysis.[\[2\]](#)[\[5\]](#)[\[8\]](#) The entire quality control procedure should be started within 2 minutes of reconstitution and takes approximately 15 minutes.[\[5\]](#)[\[6\]](#)

Parameter	System 1	System 2	System 3
Stationary Phase	SA ITLC	SA ITLC	Whatman No. 1 Paper
Mobile Phase	MEK (butanone)	0.9% Sodium Chloride	50% Acetonitrile
Analyte Migration	Lipophilic Tc99m exametazime complex and pertechnetate migrate (Rf 0.8-1.0). Secondary complex and reduced-hydrolyzed-Tc remain at the origin.	Pertechnetate migrates (Rf 0.8-1.0). Lipophilic complex, secondary complex, and reduced-hydrolyzed-Tc remain at the origin.	Lipophilic and secondary complexes migrate. Reduced-hydrolyzed-Tc and pertechnetate remain at the origin.

IV. Patient Preparation and Dose Administration

Patient Preparation:

- For brain perfusion scans, the patient should rest in a quiet, dimly lit room for at least 15-20 minutes prior to injection to minimize sensory input that could alter cerebral blood flow.[\[9\]](#)[\[10\]](#)[\[11\]](#) The patient should not speak or read during this time.[\[12\]](#)[\[13\]](#)

- An intravenous cannula should be placed at least 10 minutes before injection.[\[12\]](#)
- Patients should be well-hydrated and encouraged to void frequently after the scan to minimize radiation dose to the bladder.[\[6\]](#)
- For leukocyte scans, no specific patient preparation is required.[\[10\]](#)

Dose Administration:

Indication	Adult Dose (70 kg)	Pediatric Dose
Brain Perfusion SPECT	370-1110 MBq (10-30 mCi)	11.1 MBq/kg (0.3 mCi/kg); minimum 185 MBq (5 mCi)

| Leukocyte SPECT | 185-370 MBq (5-10 mCi) | 7.4 MBq/kg (0.2 mCi/kg); minimum 74 MBq (2 mCi) |

Doses should be administered via intravenous injection.[\[7\]](#)[\[14\]](#)

V. Image Acquisition

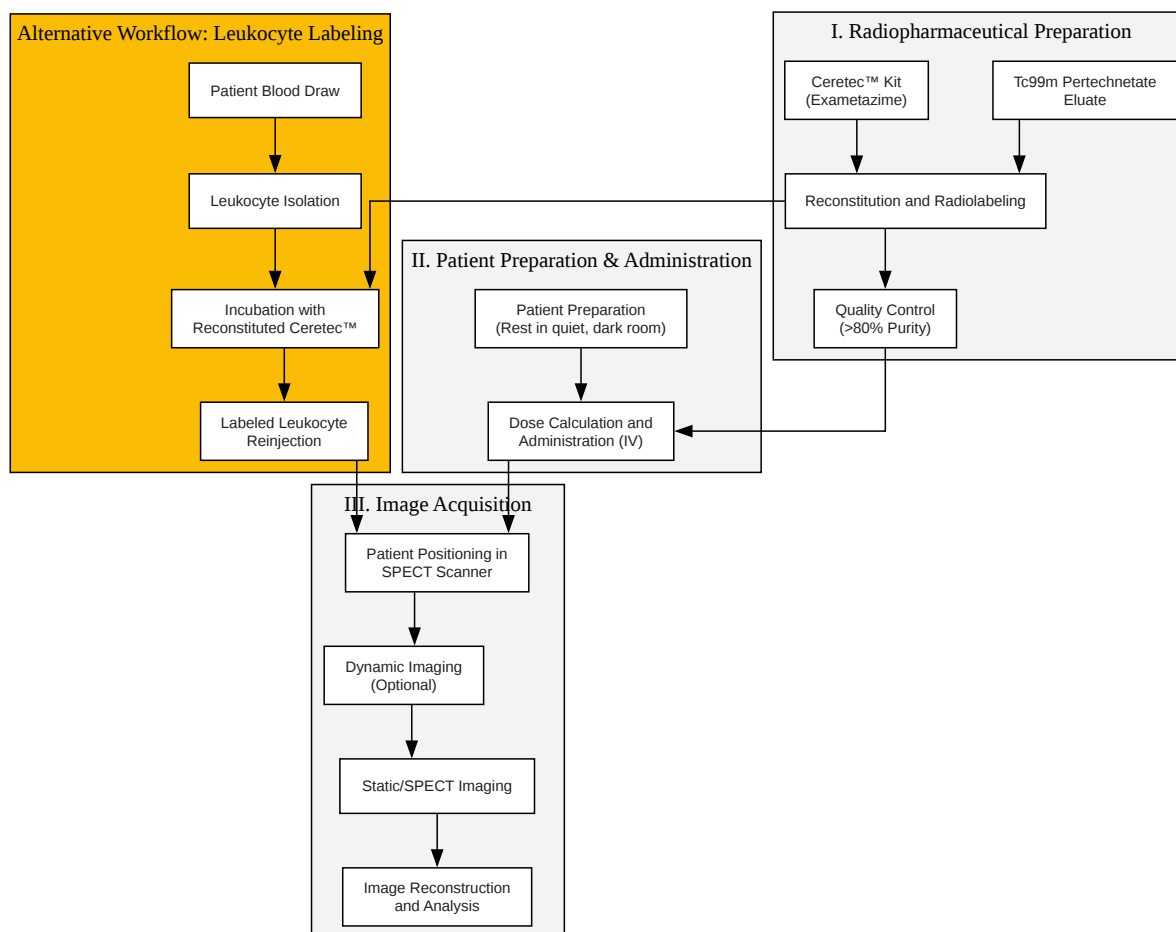
Imaging Equipment:

- A single or multi-detector SPECT gamma camera equipped with a high-resolution collimator is recommended.[\[12\]](#)

Imaging Protocols:

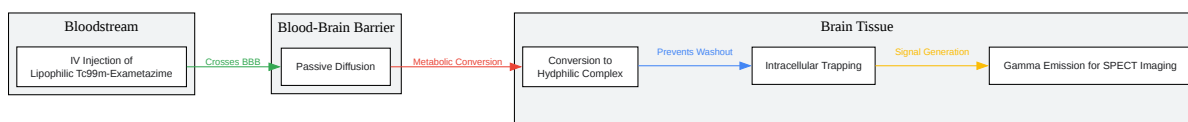
Parameter	Brain Perfusion SPECT	Labeled Leukocyte SPECT
Dynamic Imaging	0-10 minutes post-injection	0-60 minutes post-injection to assess lung clearance and cell migration.[7]
Static Planar Imaging	15 minutes to 6 hours post-injection.[5][8] A 90-minute delay is often optimal.[12]	0.5-1.5 hours, 2-4 hours, and if necessary, 18-24 hours post-administration.[7]
SPECT Acquisition	Commence approximately 30-90 minutes post-injection.[7] Total scan time is typically 20-30 minutes.[15]	Can be performed in addition to planar imaging.

VI. Experimental Workflow and Signaling Pathways



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Caption: Workflow of the **Ceretec™** SPECT scan procedure.



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Caption: Mechanism of **Ceretec™** uptake and retention in the brain.

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- To cite this document: BenchChem. [Application Notes and Protocols for Ceretec™ SPECT Scan Procedure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1204290#step-by-step-guide-to-ceretec-spect-scan-procedure]

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